

Personal protective equipment for handling Famoxadone

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Compound of Interest

Compound Name: Famoxadone

Cat. No.: B114321

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Essential Safety and Handling Guide for Famoxadone

For researchers, scientists, and drug development professionals, ensuring safe laboratory practices when handling chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Famoxadone**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Toxicological Data Summary

Famoxadone presents low acute toxicity via oral, dermal, and inhalation routes.^[1] However, it is a slight skin and eye irritant.^{[2][3]} Prolonged or repeated exposure may cause damage to organs.^{[4][5]} The following tables summarize key quantitative toxicological data for **Famoxadone**.

Acute Toxicity	Species	Value
Oral LD50	Rat	> 5000 mg/kg bw ^[1]
Dermal LD50	Rabbit	> 2000 mg/kg bw ^[1]
Inhalation LC50 (4h)	Rat	> 5.3 mg/L ^[1]

Irritation & Sensitization	Result
Skin Irritation	Slight irritant[2]
Eye Irritation	Slight irritant[2]
Skin Sensitization	Not a sensitizer[2]

Chronic Toxicity	Effect
Target Organs	Liver, Spleen[2][6]
Carcinogenicity	Unlikely to pose a carcinogenic risk to humans[1]
Genotoxicity	Generally negative in a range of in-vitro and in-vivo studies[1][6]
Reproductive Toxicity	No reproductive effects indicated in animal testing[6]

Personal Protective Equipment (PPE) Protocol

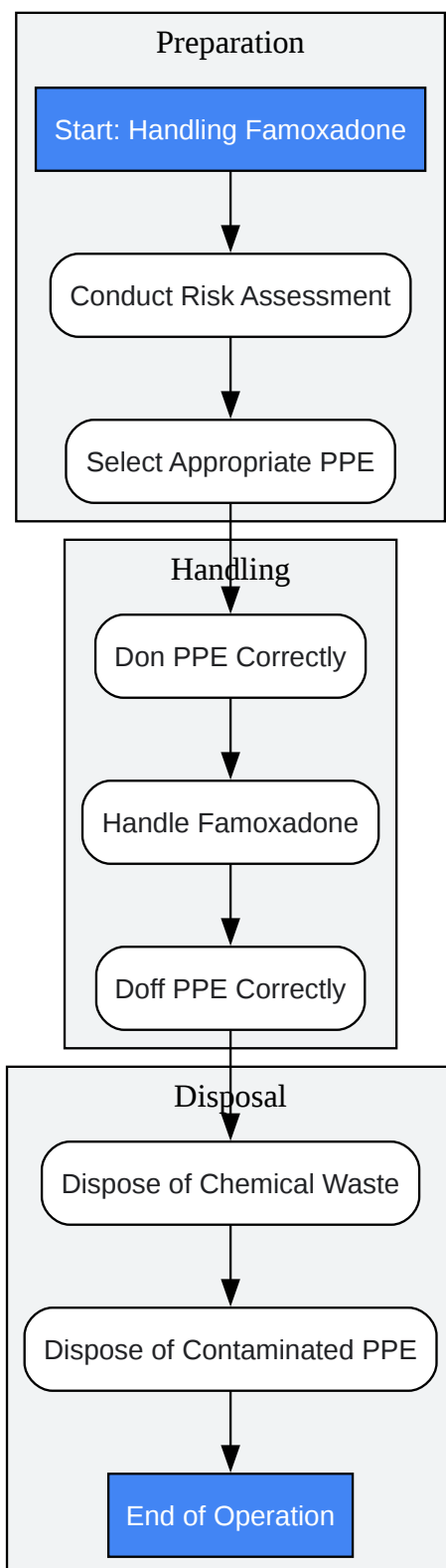
A risk assessment should be conducted before handling **Famoxadone** to determine the appropriate level of PPE required. The following provides a general guideline for PPE when handling this compound.

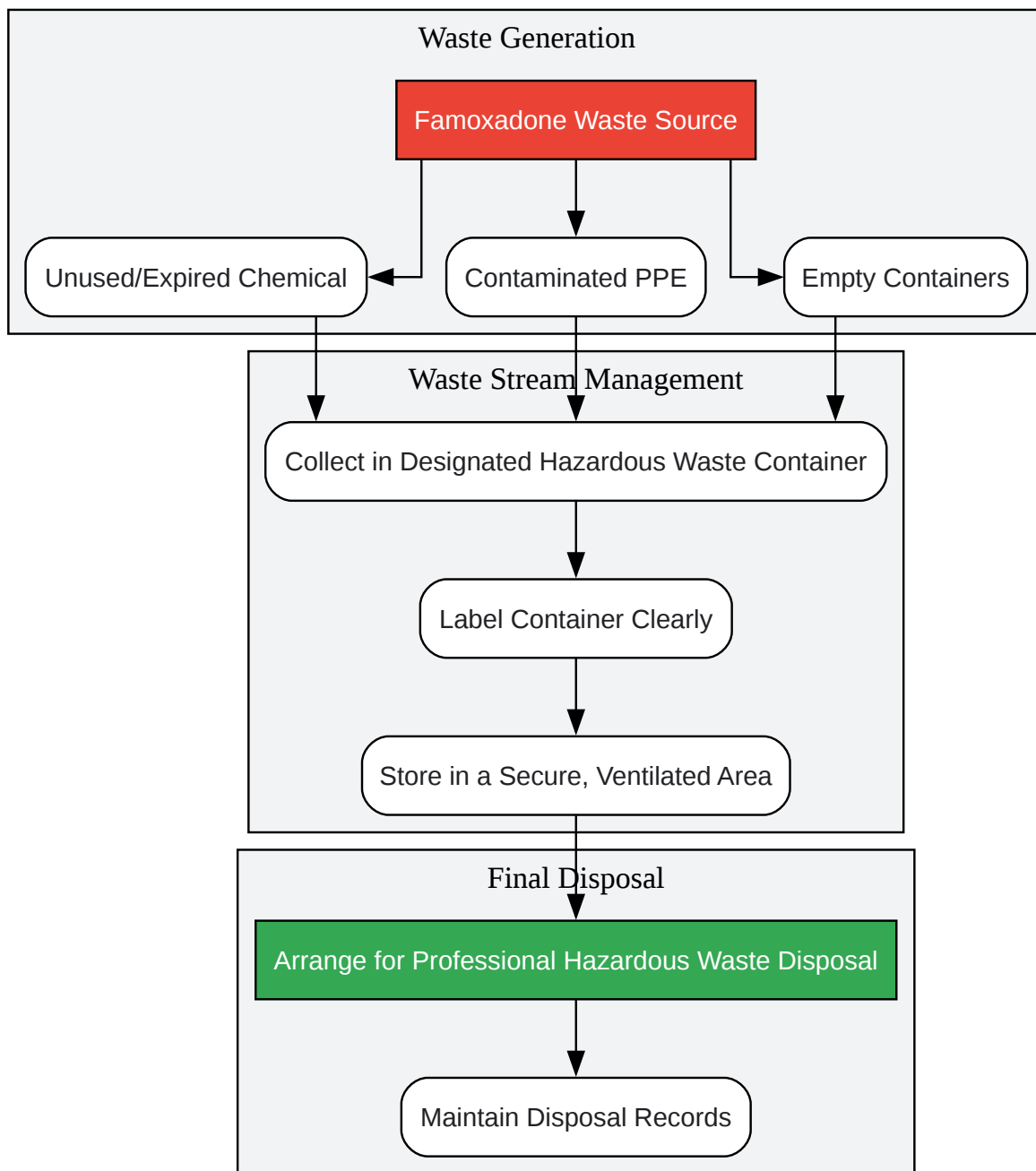
Experimental Protocol: PPE Selection and Use

- Hand Protection: Wear chemical-resistant gloves such as nitrile, butyl, or neoprene.[7] Avoid using leather or cotton gloves as they can absorb the chemical.[7]
- Eye Protection: Use chemical safety goggles or a face shield to protect against splashes.[7][8]
- Body Protection: Wear a lab coat or chemical-resistant coveralls.[9] For tasks with a higher risk of exposure, such as handling large quantities or potential for significant splashing, a chemical-resistant suit may be necessary.[6]

- Respiratory Protection: If there is a risk of inhaling dust or aerosols, a respirator is required.
[7] The type of respirator should be selected based on the potential exposure concentration.

Diagram: PPE Workflow for Handling **Famoxadone**





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References

- 1. 4.9 Famoxadone (208)(T,R)* [fao.org]
- 2. apvma.gov.au [apvma.gov.au]
- 3. Famoxadone (Ref: JE 874) [sitem.herts.ac.uk]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. fr.cpachem.com [fr.cpachem.com]
- 6. ciba-agripharma.com [ciba-agripharma.com]
- 7. Welcome to PSEP! [core.psep.cce.cornell.edu]
- 8. CCOHS: Landscaping - Pesticides - Personal Protective Equipment [ccohs.ca]
- 9. osha.oregon.gov [osha.oregon.gov]
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